

Application Notes & Protocols: Safe Handling and Storage of 2-Thiomorpholinol

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Compound of Interest

Compound Name: 2-Thiomorpholinol

CAS No.: 2097678-00-5

Cat. No.: B1422671

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Foreword: A Proactive Approach to Safety with Novel Compounds

2-Thiomorpholinol is a sulfur-containing heterocyclic compound with potential applications in medicinal chemistry and drug development.^{[1][2]} As with many novel or sparsely documented research chemicals, a comprehensive and officially registered Safety Data Sheet (SDS) is not readily available. This document, therefore, serves as a proactive guide, synthesizing data from structurally related compounds and established laboratory safety principles to provide a robust framework for its safe handling and storage. Researchers must recognize this guide as a supplement to, not a replacement for, a thorough, institution-specific risk assessment conducted prior to any experimental work. The procedures outlined herein are designed to foster a culture of caution and meticulous planning, ensuring the safety of all personnel.

Compound Profile and Assumed Hazard Analysis

Based on its chemical structure, **2-Thiomorpholinol** (C₄H₉NOS) is a heterocyclic compound containing both a secondary amine and a secondary alcohol functional group, with a sulfur

atom integrated into the morpholine ring.[3][4] This unique combination necessitates a careful consideration of potential hazards extrapolated from analogous chemical classes.

Table 1: Physicochemical and Supplier Data for **2-Thiomorpholinol**

Property	Value	Source
Molecular Formula	C ₄ H ₉ NOS	PubChem[3][5]
Molecular Weight	119.19 g/mol	PubChem[3][4][5]
CAS Number	2097678-00-5	Pharmaffiliates, ChemicalBook[5][6]
Appearance	Not Available (Assume solid or liquid)	-
Recommended Storage	2-8°C (Refrigerator)	Pharmaffiliates[6]

Lacking specific toxicity data, we must operate under the precautionary principle. Structurally related compounds, such as thiomorpholine, are known to be combustible liquids that can cause severe skin burns and eye damage.[7][8][9] The presence of a sulfur atom also introduces the potential for the release of toxic sulfur oxides (SO_x) upon combustion.[7] Therefore, a conservative hazard assessment assumes that **2-Thiomorpholinol** may be:

- Harmful or Toxic: If swallowed, inhaled, or in contact with skin.
- Corrosive: Capable of causing burns to skin and eyes.
- Irritating: To the respiratory tract.
- Environmentally Hazardous: With unknown long-term effects.

Personal Protective Equipment (PPE): A Non-Negotiable Standard

A comprehensive PPE strategy is the first line of defense. The following ensemble is mandatory for all personnel handling **2-Thiomorpholinol**, regardless of the quantity.

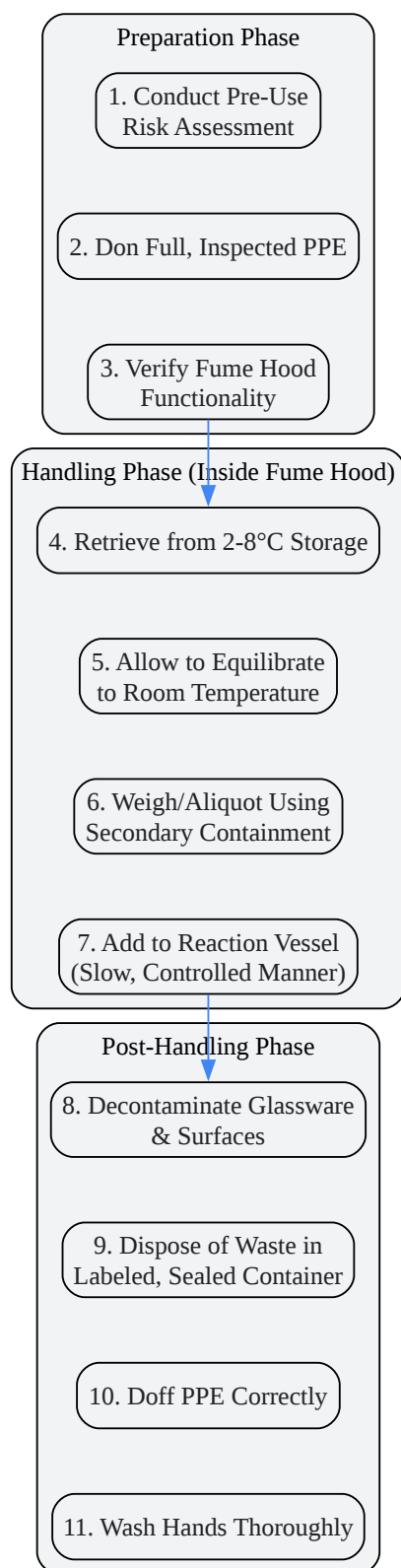
- **Eye and Face Protection:** Chemical safety goggles and a full-face shield must be worn to protect against splashes and potential vapors.
- **Hand Protection:** Use chemically resistant gloves, such as nitrile or neoprene. It is critical to double-glove and to change gloves immediately upon any sign of contamination. Always inspect gloves for tears or punctures before use.
- **Body Protection:** A flame-resistant laboratory coat is required. For procedures with a higher risk of splashes or aerosol generation, a chemically impervious apron should be worn over the lab coat.
- **Respiratory Protection:** All handling of **2-Thiomorpholinol** must be conducted within a certified chemical fume hood to minimize inhalation exposure.^[10] If there is a risk of exceeding occupational exposure limits, or in the event of a spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

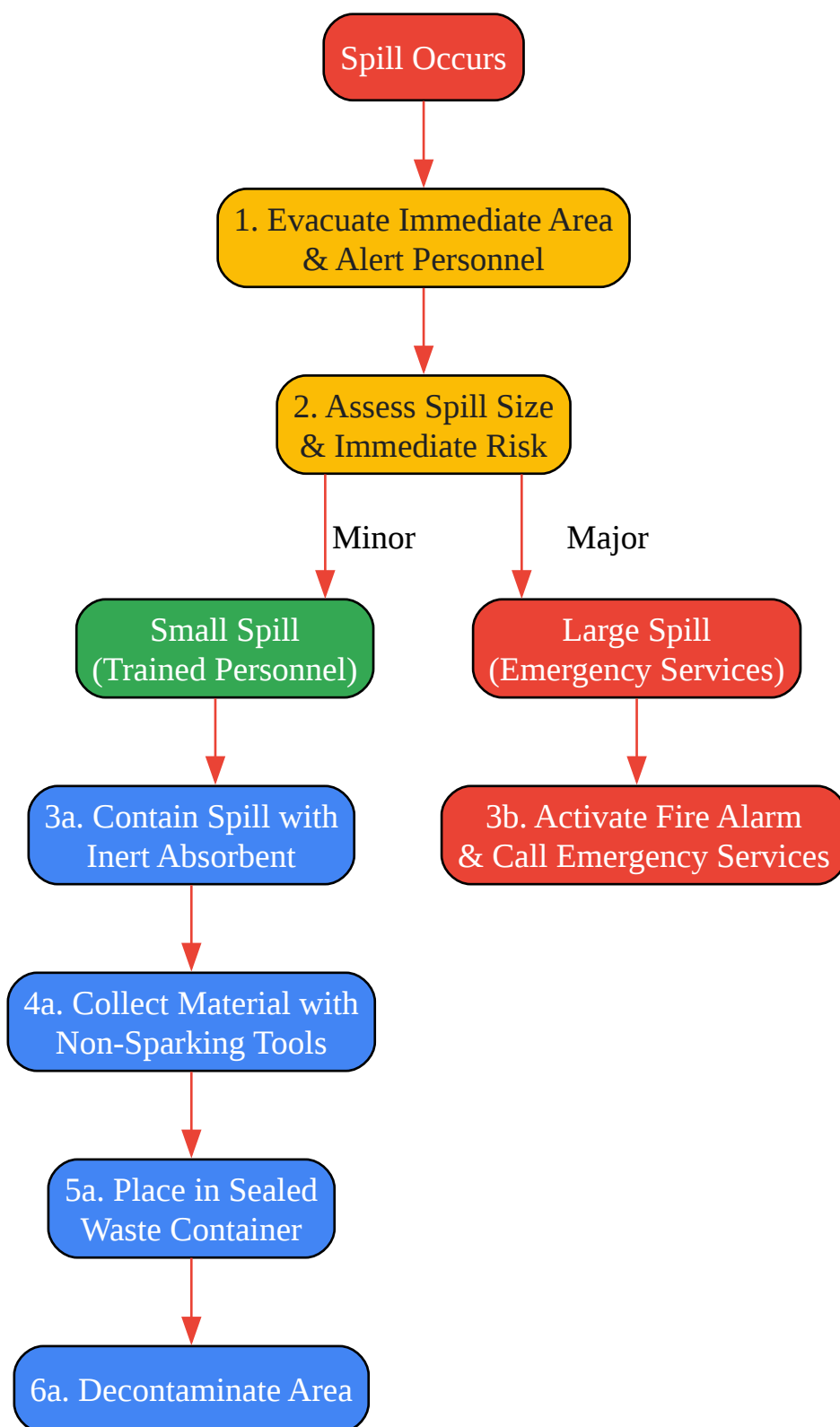
Safe Handling and Experimental Protocols

Adherence to a strict, step-by-step protocol is essential for mitigating risks during experimental procedures. The causality behind these steps is rooted in minimizing exposure and preventing accidental release.

General Handling Workflow

The following workflow diagram illustrates the core steps for safely handling **2-Thiomorpholinol** from retrieval to use.





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Caption: Decision workflow for responding to a **2-Thiomorpholinol** spill.

First Aid Measures

All personnel must be familiar with the location and operation of safety showers and eyewash stations. [\[10\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [\[7\]](#)* Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [\[7\]](#)* Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, begin artificial respiration. Seek immediate medical attention. [\[11\]](#)* Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[7\]](#)[\[8\]](#)

Waste Disposal

All waste containing **2-Thiomorpholinol**, including contaminated PPE, absorbent materials, and empty containers, must be treated as hazardous waste.

- Collection: Collect waste in a dedicated, clearly labeled, and sealable container.
- Labeling: The waste container must be labeled with "Hazardous Waste" and a full description of its contents, including "**2-Thiomorpholinol**".
- Storage: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EH&S) department, following all local, state, and federal regulations. Do not pour **2-Thiomorpholinol** waste down the drain.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 53672253, **2-Thiomorpholinol**. Retrieved January 19, 2026, from [\[Link\]](#).
- National Center for Biotechnology Information (n.d.). 2-(Thiomorpholin-4-yl)ethan-1-ol. PubChem. Retrieved January 19, 2026, from [\[Link\]](#).

- Pharmaffiliates (n.d.). Thiomorpholin-2-ol. Retrieved January 19, 2026, from [[Link](#)].
- University of Cyprus, Department of Chemistry (2024). Laboratory Health & Safety Rules. Retrieved January 19, 2026, from [[Link](#)].
- National Center for Biotechnology Information (n.d.). (Thio)morpholine. PubChem. Retrieved January 19, 2026, from [[Link](#)].
- Journal of Chemical Reviews (2021). Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile. Retrieved January 19, 2026, from [[Link](#)].
- ResearchGate (2021). (PDF) Morpholine and Thiomorpholine: A Privileged scaffold possessing diverse bioactivity profile. Retrieved January 19, 2026, from [[Link](#)].
- Journal of Chemical Reviews (2021). Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile. Retrieved January 19, 2026, from [[Link](#)].
- ResearchGate (2025). Synthesis of Sulfur Heterocyclic Compounds and Study of Expected Biological Activity. Retrieved January 19, 2026, from [[Link](#)].
- National Center for Biotechnology Information (2017). Sulfur Containing Scaffolds in Drugs: Synthesis and Application in Medicinal Chemistry. PMC. Retrieved January 19, 2026, from [[Link](#)].
- INCHEM (n.d.). Sulfur-Containing Heterocyclic Compounds (JECFA Food Additives Series 50). Retrieved January 19, 2026, from [[Link](#)].
- Amanote Research (n.d.). (PDF) Studies of Thiomorpholine Derivatives. I. : Synthesis. Retrieved January 19, 2026, from [[Link](#)].
- MySkinRecipes (n.d.). Thiomorpholine Derivatives. Retrieved January 19, 2026, from [[Link](#)].
- Carl ROTH (n.d.). Safety Data Sheet: Morpholine. Retrieved January 19, 2026, from [[Link](#)].
- Carl ROTH (n.d.). Safety Data Sheet: Morpholine. Retrieved January 19, 2026, from [[Link](#)].
- Stanford Environmental Health & Safety (2020). Chemical Incompatibility Guide. Retrieved January 19, 2026, from [[Link](#)].

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Sources

- [1. jchemrev.com](https://jchemrev.com) [jchemrev.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. 2-Thiomorpholinol | C₄H₉NOS | CID 53672253 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/2-Thiomorpholinol) [pubchem.ncbi.nlm.nih.gov]
- [4. \(Thio\)morpholine | C₄H₉NOS | CID 20573956 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Thiomorpholine) [pubchem.ncbi.nlm.nih.gov]
- [5. 2-Thiomorpholinol CAS#: 2097678-00-5](https://m.chemicalbook.com) [m.chemicalbook.com]
- [6. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. Thiomorpholine - Safety Data Sheet](https://chemicalbook.com) [chemicalbook.com]
- [9. static.cymitquimica.com](https://static.cymitquimica.com) [static.cymitquimica.com]
- [10. ucy.ac.cy](https://ucy.ac.cy) [ucy.ac.cy]
- [11. assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
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